5,7-Dimethoxyisoflavone: A Comprehensive Technical Guide to its Therapeutic Potential

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Compound of Interest

Compound Name:	*5,7-Dimethoxyisoflavone*
CAS No.:	*26964-35-2*
Cat. No.:	*B191125*

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Abstract

5,7-Dimethoxyisoflavone (DMF), a naturally occurring isoflavone, has garnered significant attention within the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth exploration of the therapeutic applications of DMF, focusing on its mechanistic underpinnings in oncology, metabolic disorders, and age-related muscle wasting. We will dissect the key signaling pathways modulated by DMF, present detailed experimental protocols for assessing its efficacy, and summarize the current understanding of its pharmacokinetic profile. This document is intended for researchers, scientists, and professionals in drug development seeking to leverage the therapeutic potential of this promising natural compound.

Introduction: The Scientific Profile of 5,7-Dimethoxyisoflavone

5,7-Dimethoxyisoflavone is a methylated isoflavone, a class of compounds known for their potential health benefits.[1][2] It is a major bioactive constituent of several herbal plants, including Kaempferia parviflora (black ginger), Piper caninum, and Leptospermum scoparium.

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[3][4] The methylation of the hydroxyl groups at the 5 and 7 positions is believed to enhance its metabolic stability and bioavailability compared to its non-methylated counterparts.[4][5] This structural feature contributes to its promising pharmacological profile, which includes anti-inflammatory, anti-obesity, anti-diabetic, and anti-cancer properties.[1][6][7][8]

This guide will provide a comprehensive overview of the scientific evidence supporting the therapeutic potential of **5,7-dimethoxyisoflavone**, with a focus on its molecular mechanisms of action and practical experimental methodologies for its investigation.

Therapeutic Applications and Mechanistic Insights

Oncology: A Multi-faceted Anti-Cancer Agent

5,7-Dimethoxyisoflavone has demonstrated significant anti-cancer activity across various cancer cell lines and in preclinical models. Its therapeutic potential in oncology stems from its ability to modulate multiple signaling pathways involved in cell proliferation, apoptosis, and metastasis.

A key mechanism of DMF's anti-cancer effect is the induction of programmed cell death, or apoptosis, in cancer cells. In hepatocellular carcinoma (HepG2) cells, DMF has been shown to trigger apoptosis and cause cell cycle arrest.[6] This effect is mediated by the generation of reactive oxygen species (ROS) and the disruption of the mitochondrial membrane potential.[6] Similarly, in human osteosarcoma cells, a related compound, 5,7-dihydroxy-4'-methoxyisoflavone, induces apoptosis by inhibiting the ERK and Akt signaling pathways.[9] This leads to the upregulation of the pro-apoptotic protein Bax and downregulation of the anti-apoptotic protein Bcl-2.[9]

- Experimental Protocol: Assessment of Apoptosis by DAPI Staining
    - Cell Culture: Plate cancer cells (e.g., HepG2) in a 96-well plate at a density of 1 x 10^4 cells/well and allow them to adhere overnight.
    - Treatment: Treat the cells with varying concentrations of **5,7-dimethoxyisoflavone** (e.g., 0, 10, 25, 50 µM) for 24-48 hours.
    - Fixation: Discard the medium and wash the cells with phosphate-buffered saline (PBS). Fix the cells with 4% paraformaldehyde in PBS for 15 minutes at room temperature.

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- Permeabilization: Wash the cells with PBS and permeabilize with 0.1% Triton X-100 in PBS for 10 minutes.
- Staining: Wash the cells with PBS and stain with 1 µg/mL DAPI (4',6-diamidino-2-phenylindole) solution for 5 minutes in the dark.
- Imaging: Wash the cells with PBS and visualize under a fluorescence microscope. Apoptotic cells will exhibit condensed chromatin and fragmented nuclei.

Preclinical studies suggest that DMF exerts its anti-cancer effects by modulating critical signaling pathways such as the PI3K/Akt/mTOR pathway.[6] In the context of sarcopenia, DMF has been shown to stimulate the phosphatidylinositol 3-kinase (PI3K)-Akt pathway, which is also crucial for cell survival and proliferation in cancer.[7] In cancer cells, however, the modulation of this pathway by DMF appears to lead to apoptosis. Further research is needed to fully elucidate this differential effect. In-silico studies have also indicated that DMF has a high binding affinity for cyclooxygenase-2 (COX-2), an enzyme often overexpressed in tumors and a key player in inflammation-driven carcinogenesis.[6]

Table 1: In Vitro Anti-Cancer Activity of **5,7-Dimethoxyisoflavone** and a Related Compound

Compound	Cancer Cell Line	Effect	IC50 Value	Reference
5,7-Dimethoxyflavone	HepG2 (Liver Cancer)	Reduced cell viability, induced apoptosis	25 µM	[6]
5,7-dihydroxy-4'-methoxyisoflavone	U2OS (Osteosarcoma)	Inhibited proliferation, induced apoptosis	Dose-dependent	[9]
5,7-Dimethoxyflavone Derivatives	HepG2 and T47D (Breast Cancer)	Cytotoxicity	21.36 - 41.66 µg/mL	[10]

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Metabolic Disorders: A Regulator of Glucose and Lipid Metabolism

5,7-Dimethoxyisoflavone has shown considerable promise in the management of metabolic disorders, including diabetes and obesity.

In a streptozotocin-induced diabetic rat model, DMF demonstrated significant antidiabetic and hypolipidemic effects.[1] Administration of DMF resulted in a reduction in blood glucose levels and an increase in serum insulin and C-peptide levels.[1] This suggests that DMF may protect and stimulate pancreatic β-cells. The proposed mechanism involves the scavenging of free radicals and inhibition of lipid peroxidation, thereby reducing oxidative stress on β-cells.[1] Furthermore, DMF treatment led to a significant reduction in serum triglycerides, total cholesterol, and low-density lipoproteins (LDL), highlighting its potential in managing diabetic dyslipidemia.[1]

- Experimental Protocol: Evaluation of Anti-Diabetic Activity in a Rodent Model
    - Induction of Diabetes: Induce diabetes in rats by a single intraperitoneal injection of streptozotocin (STZ).
    - Animal Grouping: Divide the diabetic rats into groups: diabetic control, DMF-treated (e.g., 25 and 50 mg/kg/day, orally), and a standard drug-treated group (e.g., glibenclamide). Include a non-diabetic control group.
    - Treatment Period: Administer the respective treatments for a period of 4-8 weeks.
    - Biochemical Analysis: At the end of the treatment period, collect blood samples for the estimation of fasting blood glucose, serum insulin, C-peptide, total cholesterol, triglycerides, LDL, and HDL levels using standard biochemical assay kits.
    - Histopathology: Isolate the pancreas for histopathological examination to assess the integrity of the islets of Langerhans.

DMF has been shown to attenuate obesity by inhibiting adipogenesis in 3T3-L1 adipocytes and in a high-fat diet-induced obese mouse model.[11] It dose-dependently suppressed the accumulation of lipid droplets and triglycerides in adipocytes.[11] This anti-adipogenic effect is mediated by the downregulation of key transcription factors involved in adipogenesis, including

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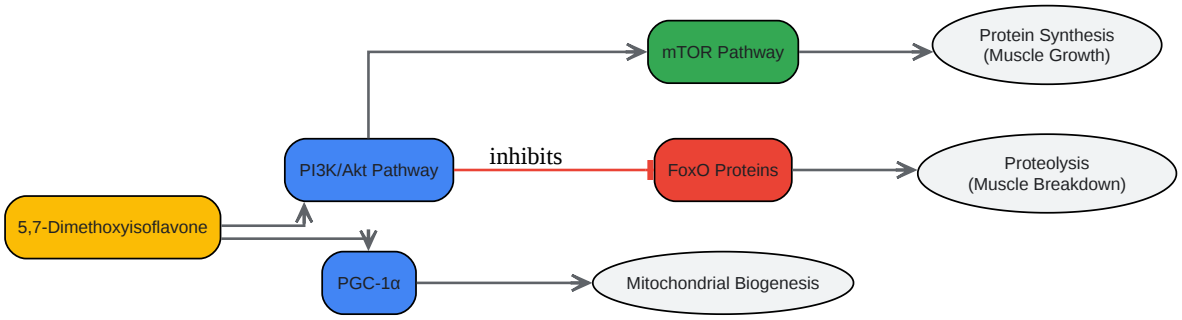
peroxisome proliferator-activated receptor-gamma (PPARγ) and CCAAT/enhancer-binding protein alpha (C/EBPα).[11] In vivo, oral administration of DMF significantly decreased body weight gain, fat pad mass, and adipocyte size in obese mice.[11] It also attenuated nonalcoholic fatty liver disease by reducing hepatic triglyceride accumulation.[11]

Sarcopenia: Combating Age-Related Muscle Wasting

Sarcopenia, the age-related loss of muscle mass and function, is a growing health concern. **5,7-Dimethoxyisoflavone** has emerged as a potential therapeutic agent for sarcopenia.[7] In a study using aged mice, oral administration of DMF for 8 weeks improved grip strength, exercise endurance, and muscle mass.[7]

The anti-sarcopenic effects of DMF are attributed to its ability to regulate protein turnover and enhance mitochondrial biogenesis.[7] DMF stimulates the PI3K-Akt pathway, which in turn activates the mammalian target of rapamycin (mTOR) signaling cascade, a key regulator of protein synthesis.[7] Simultaneously, it reduces the expression of genes involved in proteolysis, such as those in the ubiquitin-proteasome system.[7] Furthermore, DMF upregulates peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1α), a master regulator of mitochondrial biogenesis.[7]

- Signaling Pathway: **5,7-Dimethoxyisoflavone** in Sarcopenia



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Caption: Proposed mechanism of **5,7-dimethoxyisoflavone** in combating sarcopenia.

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Pharmacokinetics and Safety Profile

Understanding the pharmacokinetic profile of a therapeutic agent is crucial for its development. Studies in mice have shown that after a single oral dose, **5,7-dimethoxyisoflavone** is rapidly absorbed, with maximal plasma and tissue concentrations reached within 30 minutes.[3][4] The compound is widely distributed in various tissues, with the highest concentrations found in the gut, followed by the liver, kidney, and brain.[3][4]

A notable aspect of DMF's safety profile is its potential to inhibit cytochrome P450 (CYP) 3A enzymes.[6][8] This could lead to drug-drug interactions, as CYP3A enzymes are responsible for the metabolism of a large number of clinically used drugs. Therefore, caution is advised when co-administering DMF with drugs metabolized by this enzyme family.[6] In silico toxicology studies have suggested that methylated flavonoids like DMF may have a low toxicity risk.[2]

Table 2: Pharmacokinetic Parameters of **5,7-Dimethoxyisoflavone** in Mice (10 mg/kg, oral)

Parameter	Value	Reference
Cmax (Peak Plasma Concentration)	1870 ± 1190 ng/mL	[3]
Tmax (Time to Peak Concentration)	< 30 minutes	[3][4]
t1/2 (Terminal Half-life)	3.40 ± 2.80 h	[3]
AUCt (Area Under the Curve)	532 ± 165 h*ng/mL	[3]
Clearance	20.2 ± 7.5 L/h/kg	[3][4]
Volume of Distribution	90.1 ± 62.0 L/kg	[3][4]

Future Directions and Conclusion

5,7-Dimethoxyisoflavone has demonstrated a remarkable range of therapeutic activities in preclinical studies, positioning it as a promising candidate for further drug development. Its multi-target mechanism of action in oncology, coupled with its beneficial effects on metabolic

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disorders and age-related muscle wasting, underscores its potential to address complex, multifactorial diseases.

However, several aspects require further investigation. While its bioavailability is considered to be better than that of non-methylated flavonoids, more detailed studies are needed to quantify its absolute bioavailability and to understand its metabolism in humans.[4] The potential for drug-drug interactions via CYP3A inhibition necessitates careful clinical evaluation.[6] Furthermore, the majority of the current evidence is from in vitro and animal studies, and well-designed clinical trials are essential to validate its efficacy and safety in humans.

In conclusion, **5,7-dimethoxyisoflavone** is a scientifically compelling natural compound with significant therapeutic potential. The insights and methodologies presented in this guide are intended to facilitate further research and development efforts aimed at harnessing the full clinical potential of this promising molecule.

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